

# Thermal properties and stability of 2-Amino-1H-imidazole-4,5-dicarbonitrile

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## Compound of Interest

Compound Name: 2-Amino-1H-imidazole-4,5-dicarbonitrile

Cat. No.: B1265959

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An In-depth Technical Guide to the Thermal Properties and Stability of **2-Amino-1H-imidazole-4,5-dicarbonitrile**

## For Researchers, Scientists, and Drug Development Professionals

### Introduction

**2-Amino-1H-imidazole-4,5-dicarbonitrile** is a heterocyclic organic compound with the molecular formula  $C_5H_3N_5$ . Its structure, featuring an imidazole ring substituted with an amino group and two nitrile groups, makes it a valuable building block in medicinal chemistry and materials science. Understanding the thermal properties and stability of this compound is critical for its application in drug development, synthesis of energetic materials, and the creation of novel polymers, as these characteristics dictate storage conditions, reaction parameters, and overall safety and viability of the final product. This guide provides a comprehensive overview of the known thermal characteristics of **2-Amino-1H-imidazole-4,5-dicarbonitrile** and the standard experimental protocols used for their determination.

## Thermal Properties and Stability

The thermal stability of **2-Amino-1H-imidazole-4,5-dicarbonitrile** is primarily characterized by its decomposition temperature. Unlike a sharp melting point, the compound undergoes thermal

decomposition, indicating that it breaks down chemically upon heating before it can melt. This is a crucial consideration for any high-temperature applications or purification processes like melt crystallization.

## Quantitative Data Summary

The available data indicates that **2-Amino-1H-imidazole-4,5-dicarbonitrile** is a thermally stable solid at ambient temperatures but decomposes at elevated temperatures.

Thermal Property	Value	Source(s)
Decomposition Temperature (Td)	~270 °C	[1][2]
Reported Decomposition Range	250 °C - 270 °C	
Physical State	Solid	[2]

This decomposition temperature suggests that the compound possesses moderate thermal stability, suitable for many organic reactions that do not require extreme heating. However, care must be taken during synthesis and processing to avoid temperatures approaching this limit to prevent degradation and the formation of impurities.

## Experimental Protocols for Thermal Analysis

The thermal properties of organic compounds like **2-Amino-1H-imidazole-4,5-dicarbonitrile** are typically investigated using thermoanalytical techniques such as Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC).[3][4] These methods provide quantitative insights into mass changes and heat flow associated with thermal transitions.

### Thermogravimetric Analysis (TGA)

TGA measures the change in mass of a sample as a function of temperature or time in a controlled atmosphere.[5][6] It is used to determine the thermal stability and composition of materials by observing the temperatures at which they decompose.[3]

General TGA Protocol:

- **Sample Preparation:** A small amount of the sample (typically 5-15 mg) is accurately weighed and placed into a TGA crucible, often made of alumina or platinum.[7]
- **Instrument Setup:** The crucible is placed on a high-precision microbalance within the TGA furnace. The system is purged with an inert gas, such as nitrogen, to prevent oxidative decomposition, at a typical flow rate of 20-50 mL/min.[3][8]
- **Temperature Program:** The furnace is heated from ambient temperature to a final temperature (e.g., 600 °C or higher) at a constant, linear heating rate, commonly 10 °C/min. [9]
- **Data Acquisition:** The instrument continuously records the sample's mass as a function of the furnace temperature.
- **Data Analysis:** The resulting TGA curve (thermogram) plots percent weight loss versus temperature. The onset temperature of a significant weight loss step is typically reported as the decomposition temperature (Td).

## Differential Scanning Calorimetry (DSC)

DSC is a technique that measures the difference in heat flow between a sample and an inert reference as they are subjected to a controlled temperature program.[10][11] It is used to detect and quantify thermal events such as melting, crystallization, glass transitions, and chemical reactions.[12] For a substance that decomposes, DSC can reveal the endothermic or exothermic nature of the decomposition process.

### General DSC Protocol:

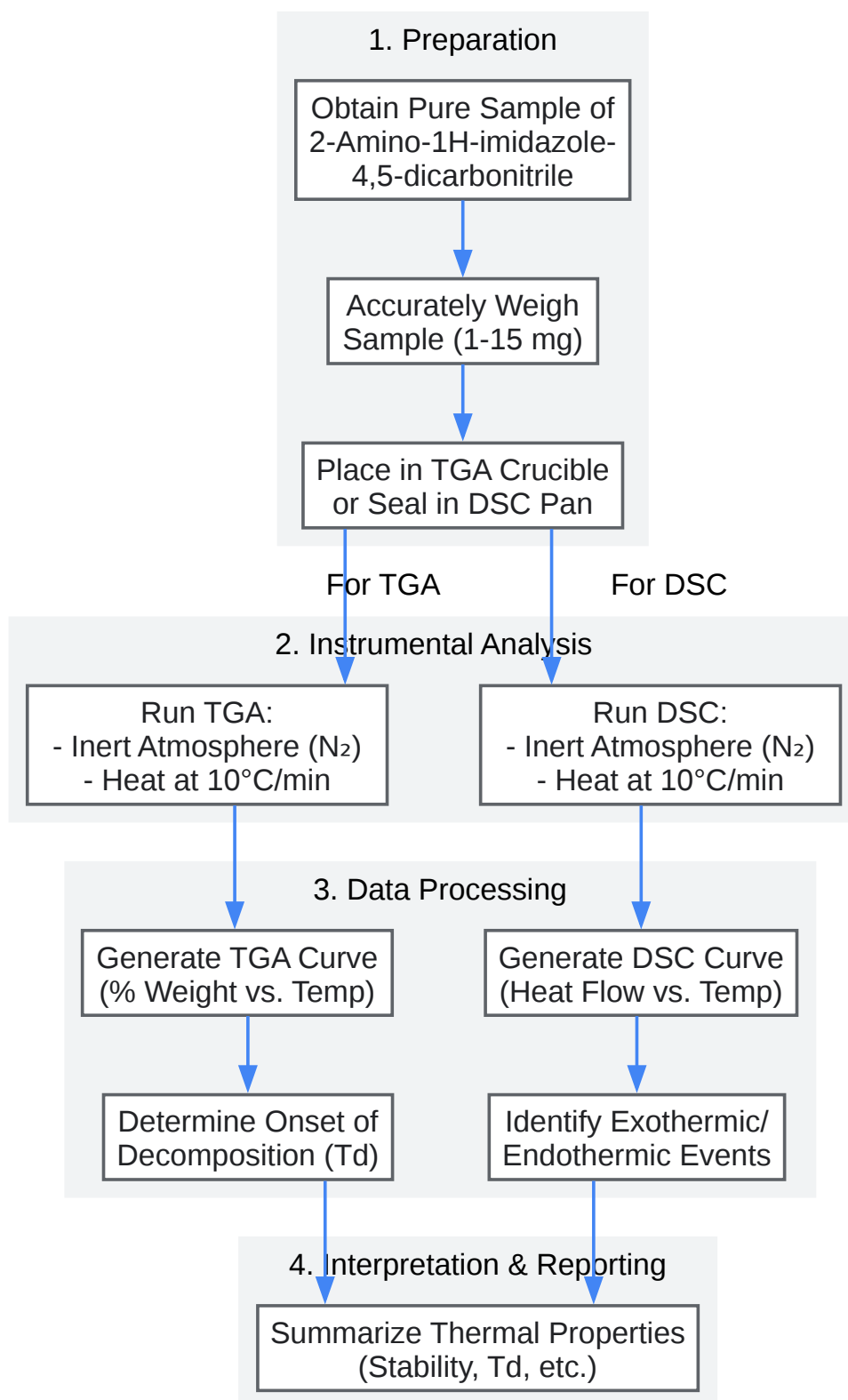
- **Sample Preparation:** A small sample (typically 1-10 mg) is weighed and hermetically sealed in a DSC pan, usually made of aluminum.[12] An empty, sealed pan is used as a reference.
- **Instrument Setup:** Both the sample and reference pans are placed in the DSC cell. The cell is purged with an inert gas like nitrogen.
- **Temperature Program:** The sample is heated (or cooled) at a controlled, linear rate (e.g., 10 °C/min) over the desired temperature range.

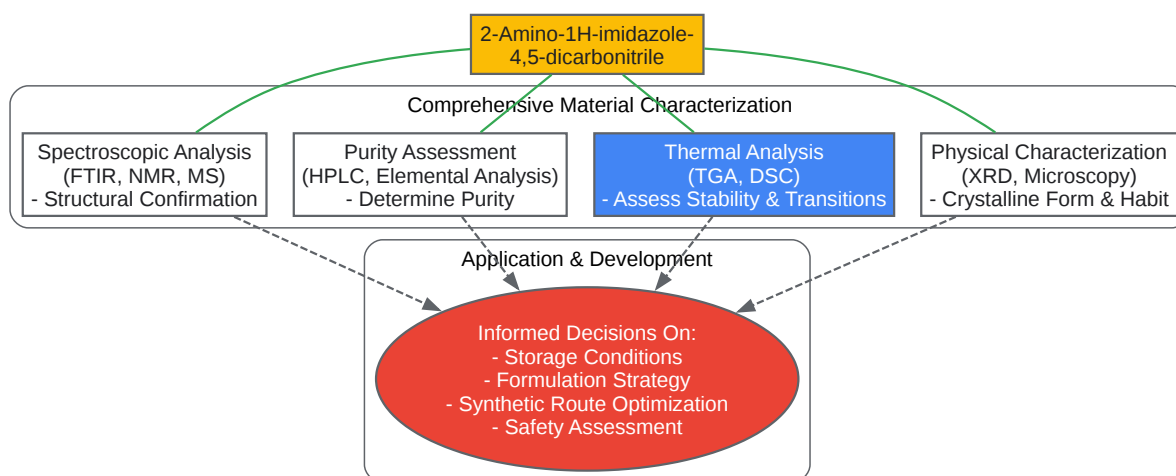
- **Data Acquisition:** The instrument measures the differential heat flow required to maintain the sample and reference at the same temperature.
- **Data Analysis:** The DSC curve plots heat flow versus temperature. Peaks on the curve represent thermal events. An upward peak indicates an endothermic process (heat absorption, like melting), while a downward peak signifies an exothermic process (heat release, like decomposition or crystallization).<sup>[4]</sup>

## Visualizations

### Experimental Workflow for Thermal Analysis

The following diagram illustrates a typical workflow for characterizing a chemical compound using TGA and DSC.





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